

# Galeterone ARMOR2 trial PSA response rates

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## Compound Focus: Galeterone

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## PSA Response Rates in the ARMOR2 Trial

Patient Cohort	Number of Patients	≥30% PSA Decline (PSA30)	≥50% PSA Decline (PSA50)	Source / Cohort
Treatment-naive, combined (mCRPC & non-mCRPC)	60	83%	70%	ARMOR2 Part 1 & 2 [1]
Treatment-naive, metastatic (mCRPC)	39	85%	77%	ARMOR2 Part 2 [1]
All doses (Tablet formulation)	25	64%	48%	ARMOR2 Part 1 [2]
2550 mg dose (Recommended)	11	72.7%	54.5%	ARMOR2 Part 1 [2]

A particularly significant finding from a subset analysis involved patients whose cancer cells lacked the C-terminal of the androgen receptor (AR), a characteristic feature of the **AR-V7 splice variant**. This variant is associated with resistance to drugs like enzalutamide and abiraterone [3] [1].

- **Promising Activity in AR-V7 Positive Patients:** In a small group of seven treatment-naive patients identified as having AR C-terminal loss, six achieved a PSA50 response to **galeterone**. The median

time to PSA progression for these patients was **7.3 months** [1]. This suggests that **galeterone's** unique mechanism of action may be effective in this difficult-to-treat population.

## Galeterone's Triple Mechanism of Action

**Galeterone** is a multi-targeted agent, and its activity, especially in AR-V7 positive disease, is attributed to its triple mechanism of action, which distinguishes it from other hormonal therapies:

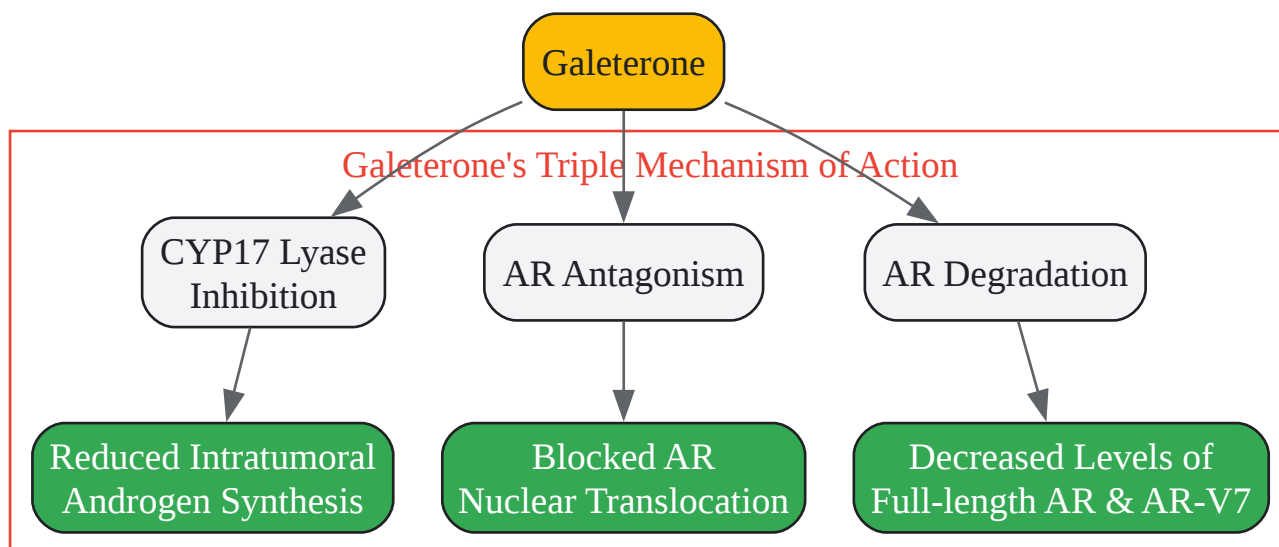
- **CYP17 Lyase Inhibition:** Like abiraterone, it inhibits androgen synthesis [3] [4].
- **Androgen Receptor Antagonism:** Like enzalutamide, it blocks the androgen receptor [3] [4].
- **Androgen Receptor Degradation:** This is its most distinctive mechanism. **Galeterone** causes the degradation of the androgen receptor protein itself, including the truncated AR-V7 splice variant that lacks the drug-targetable ligand-binding domain [3] [4].

## Key Experimental Protocols from ARMOR2

For research and development professionals, the key methodological details of the ARMOR2 study are as follows:

- **Study Design:** ARMOR2 was an open-label, multi-center Phase II clinical trial. Part 1 was a dose-finding study for a new tablet formulation [2].
- **Patient Population:** The trial enrolled men with CRPC who had not received prior chemotherapy, CYP17 inhibitors, or next-generation AR-targeted therapies like enzalutamide. Cohorts included both non-metastatic and metastatic patients [5] [2].
- **Treatment Protocol:** Patients received daily oral **galeterone** for 12 weeks. The dose of 2550 mg per day was identified as the recommended phase 3 dose [2]. Treatment beyond the initial 12 weeks was at the discretion of the treating physician [5].
- **Assessment of Efficacy:** The primary efficacy endpoint was the proportion of patients achieving a PSA response ( $\geq 30\%$  or  $\geq 50\%$  decline). PSA levels were measured biweekly. Time to PSA progression was defined using Prostate Cancer Working Group 2 (PCWG2) criteria [5] [1].
- **Biomarker Analysis:** Circulating tumor cells (CTCs) were collected and analyzed. The presence of AR splice variants was assessed retrospectively by characterizing CTCs for the loss of the AR C-terminal domain using immunofluorescence [5] [1].

The following diagram illustrates the triple mechanism of action that underpins **galeterone's** clinical activity.



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## References

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